

Thiobuscaline: A Technical Guide to its Discovery, Synthesis, and Putative Pharmacology

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Compound of Interest

Compound Name: Thiobuscaline

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Abstract

Thiobuscaline (3,5-dimethoxy-4-butylthiophenethylamine) is a lesser-known psychedelic compound belonging to the phenethylamine class. First synthesized by Alexander Shulgin, its discovery and effects are documented in his seminal work, PiHKAL (Phenethylamines I Have Known and Loved). This technical guide provides a comprehensive overview of the history, synthesis, and speculative pharmacology of **Thiobuscaline**. Notably, there is a significant lack of quantitative pharmacological data in the public domain, a fact that this guide will address. This document aims to be a resource for researchers by detailing the known synthesis protocols and providing a framework for potential future investigation by proposing a hypothetical signaling pathway based on structurally related compounds.

Discovery and History

Thiobuscaline was first synthesized and bioassayed by Alexander Shulgin, a prominent figure in the field of psychedelic chemistry.^[1] The synthesis and qualitative human dosage effects are described in his 1991 book, PiHKAL.^{[2][3]} Shulgin's work often involved the systematic exploration of phenethylamine derivatives to understand their structure-activity relationships.

Thiobuscaline is an analog of buscaline, with a butylthio group at the 4-position of the phenyl ring.[1] Shulgin's entry in PiHKAL lists the dosage range as 60-120 mg with a duration of approximately 8 hours.[1] He describes the effects at this dosage as being at a "threshold," suggesting that it is not a profoundly psychedelic experience at the tested levels.[1] Beyond Shulgin's initial report, there is a notable scarcity of published data on the pharmacological properties, metabolism, and toxicity of **Thiobuscaline**. [1]

Chemical Information

Identifier	Value
IUPAC Name	2-[4-(Butylsulfanyl)-3,5-dimethoxyphenyl]ethan-1-amine
Common Name	Thiobuscaline, 4-Thiobuscaline, TB
CAS Number	90109-57-2
Molecular Formula	C ₁₄ H ₂₃ NO ₂ S
Molar Mass	269.40 g/mol

Synthesis

The synthesis of **Thiobuscaline** is detailed in PiHKAL by Alexander Shulgin. The following is a description of the multi-step synthesis.

Experimental Protocol: Synthesis of 4-(n)-Butylthio-3,5-dimethoxyphenethylamine hydrochloride (Thiobuscaline HCl)

Step 1: Lithiation of 1,3-dimethoxybenzene

A solution of 12.1 g of N,N,N',N'-tetramethylethylenediamine and 13.8 g of 1,3-dimethoxybenzene in 200 mL of 30-60 °C petroleum ether is prepared. This mixture is stirred vigorously under a helium atmosphere and cooled to 0 °C using an external ice bath. To this, 66 mL of 1.6 M butyl lithium in hexane is added, resulting in the formation of a white granular

precipitate. The reaction mixture is then warmed to room temperature for a few minutes before being cooled again to 0 °C.

Step 2: Synthesis of 4-bromo-2-(n)-butylthio-1,3-dimethoxyanisole

This step is not explicitly detailed in the provided search results but is a logical precursor to the subsequent step mentioned in PiHKAL. The synthesis would likely involve the reaction of the lithiated intermediate from Step 1 with a sulfur-containing electrophile followed by bromination.

Step 3: Formation of 4-(n)-butylthio-3,5-dimethoxyphenylacetonitrile

To a solution of 11.5 mL of diisopropylamine in 50 mL of hexane, stirred under a nitrogen atmosphere, 50 mL of 1.6 M butyllithium is added. After 15 minutes of stirring, the viscous mixture is diluted with 150 mL of anhydrous tetrahydrofuran (THF). The solution is cooled in an ice bath, and 2.0 mL of acetonitrile is added, followed immediately by the addition of 6.0 g of 4-bromo-2-(n)-butylthio-1,3-dimethoxyanisole over one minute. An immediate deep red color is observed. After stirring for 30 minutes, the mixture is poured into dilute sulfuric acid. The organic layer is separated, and the aqueous layer is extracted three times with 75 mL of dichloromethane. The combined organic extracts are evaporated under vacuum to yield a residue which is then distilled. The product, 4-(n)-butylthio-3,5-dimethoxyphenylacetonitrile, distills at 138-168 °C at 0.4 mm/Hg as a white oil.

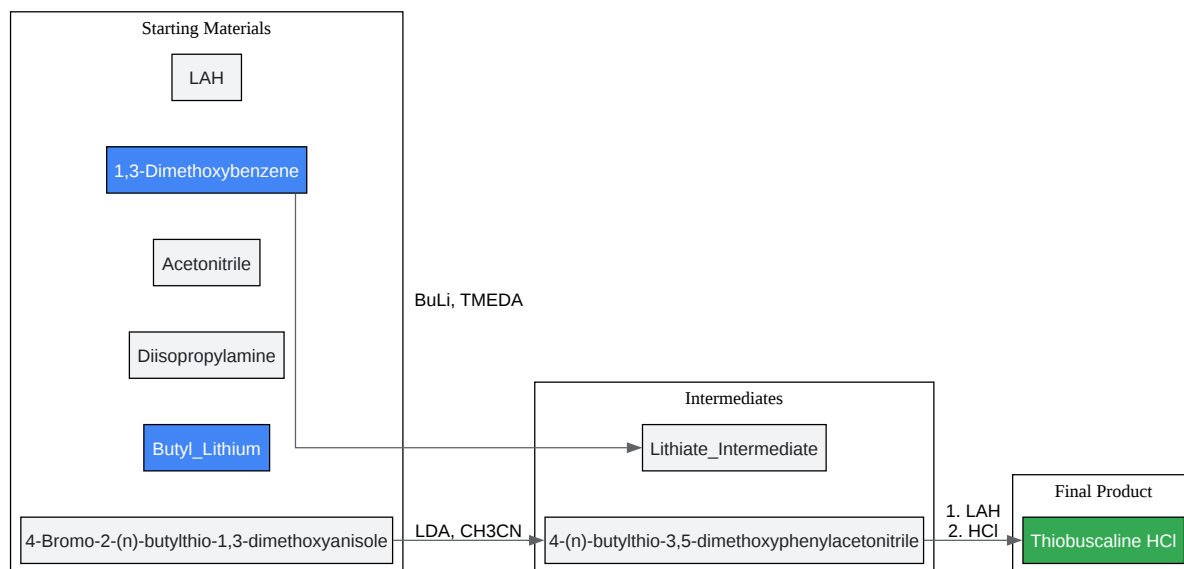
Step 4: Reduction to 4-(n)-butylthio-3,5-dimethoxyphenethylamine

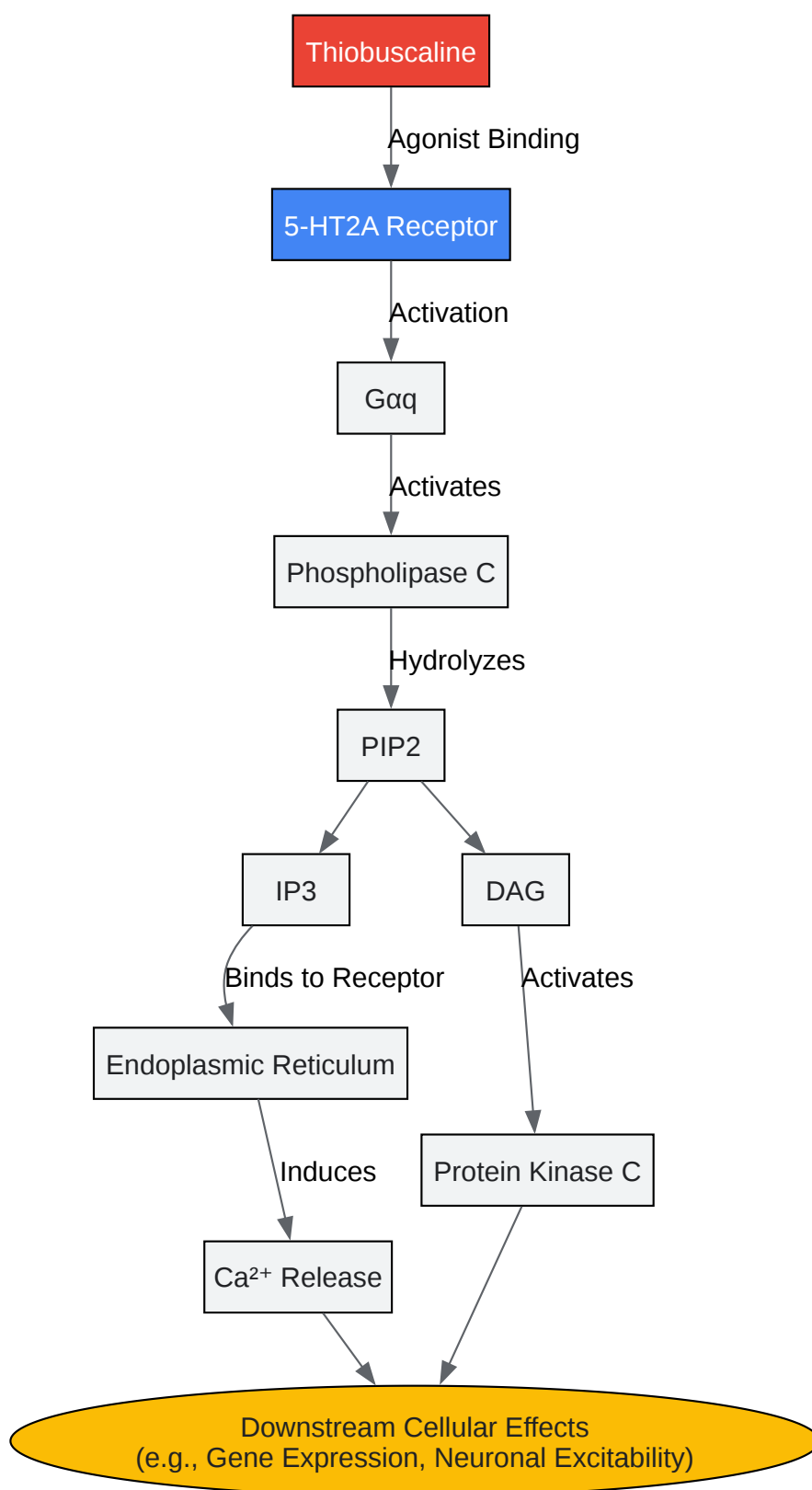
A solution of lithium aluminum hydride (LAH) (20 mL of a 1 M solution in anhydrous THF) under a nitrogen atmosphere is cooled to 0 °C and stirred vigorously. To this, 0.53 mL of 100% sulfuric acid is added dropwise, followed by 2.0 g of 4-(n)-butylthio-3,5-dimethoxyphenylacetonitrile in 10 mL of anhydrous THF. The reaction mixture is stirred at 0 °C for a few minutes, then at room temperature for one hour, and finally refluxed for one hour. After cooling, isopropyl alcohol is added to destroy the excess hydride, followed by 10% sodium hydroxide to a basic pH.

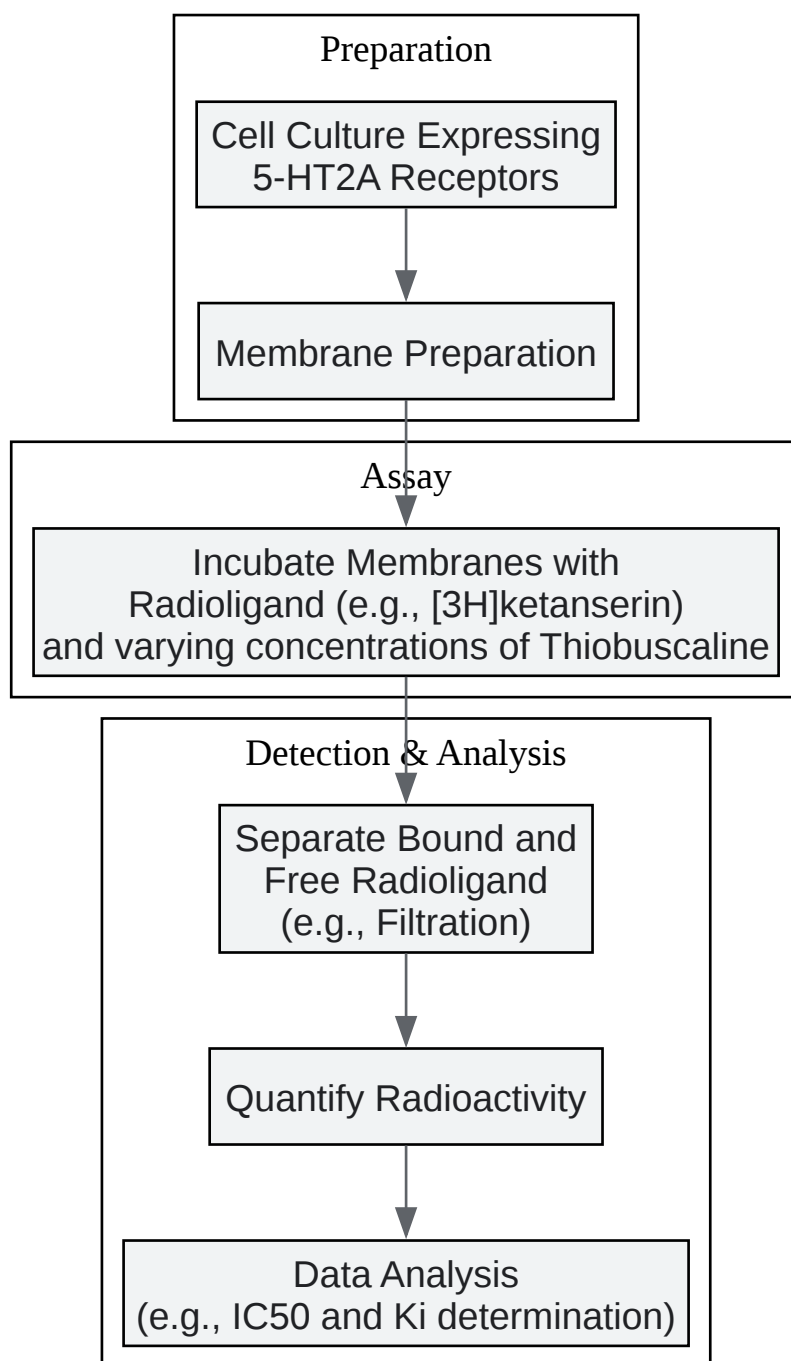
Step 5: Isolation and Salt Formation

The resulting mixture is filtered, and the filter cake is washed with THF. The combined filtrates are evaporated under vacuum. The residue is dissolved in 200 mL of dichloromethane and extracted three times with 100 mL of dilute sulfuric acid. The pooled aqueous extracts are

made basic with 10% sodium hydroxide, and then extracted three times with 75 mL of dichloromethane. The combined organic extracts are evaporated under vacuum, yielding 0.7 g of a white oil. This oil is dissolved in a small amount of isopropyl alcohol and neutralized with concentrated hydrochloric acid. The solution is then diluted with several volumes of anhydrous diethyl ether with continuous stirring. The resulting precipitate is filtered, washed with diethyl ether, and air-dried to yield 0.6 g of 4-(n)-butylthio-3,5-dimethoxyphenethylamine hydrochloride (**Thiobuscaline** HCl) with a melting point of 154-155 °C.







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